

1,3-Dichloro-2-methylanthraquinone molecular structure and IUPAC name

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Compound of Interest

Compound Name:	1,3-Dichloro-2-methylanthraquinone
Cat. No.:	B098911

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Technical Guide: 1,3-Dichloro-2-methylanthraquinone

For Researchers, Scientists, and Drug Development Professionals

Introduction

1,3-Dichloro-2-methylanthraquinone is a halogenated aromatic compound belonging to the anthraquinone family. Anthraquinones are a class of organic compounds characterized by a 9,10-dioxoanthracene core. They are of significant interest in medicinal chemistry and materials science due to their diverse biological activities and applications as dyes and pigments. The introduction of chloro and methyl substituents onto the anthraquinone framework can significantly modify its chemical and physical properties, as well as its biological activity. This document provides a detailed overview of the molecular structure, IUPAC nomenclature, and physicochemical properties of **1,3-Dichloro-2-methylanthraquinone**, along with a plausible experimental protocol for its synthesis.

Molecular Structure and IUPAC Name

The systematic IUPAC name for this compound is 1,3-dichloro-2-methylanthracene-9,10-dione.

Below is a diagram of the molecular structure generated using the DOT language.

Caption: Molecular structure of 1,3-dichloro-2-methylanthracene-9,10-dione.

Physicochemical and Computed Properties

The following table summarizes the key quantitative data for **1,3-Dichloro-2-methylanthraquinone**.

Property	Value	Reference
IUPAC Name	1,3-dichloro-2-methylanthracene-9,10-dione	[1]
CAS Number	18018-09-2	[1]
Molecular Formula	C ₁₅ H ₈ Cl ₂ O ₂	[1]
Molecular Weight	291.1 g/mol	
Melting Point	172 °C	
Boiling Point (Predicted)	466.3 ± 45.0 °C	
Density (Predicted)	1.461 ± 0.06 g/cm ³	
XLogP3 (Computed)	4.5	
Hydrogen Bond Donor Count	0	
Hydrogen Bond Acceptor Count	2	
Rotatable Bond Count	0	
Exact Mass	289.990135	
Topological Polar Surface Area	34.1 Å ²	
Heavy Atom Count	19	

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **1,3-Dichloro-2-methylanthraquinone** was not found in a comprehensive literature search, a plausible

synthetic route is the direct chlorination of 2-methylanthraquinone. The chlorination of anthraquinones is a known transformation, and sulfonyl chloride (SO_2Cl_2) is a common reagent for this purpose. Below is a generalized experimental protocol based on similar reactions.

Synthesis of **1,3-Dichloro-2-methylanthraquinone** from 2-Methylanthraquinone

This protocol describes a potential method for the synthesis of **1,3-Dichloro-2-methylanthraquinone** via the chlorination of 2-methylanthraquinone using sulfonyl chloride.

Materials and Reagents:

- 2-Methylanthraquinone
- Sulfonyl chloride (SO_2Cl_2)
- Anhydrous solvent (e.g., nitrobenzene, dichloromethane, or chloroform)
- Inert gas (e.g., nitrogen or argon)
- Sodium bicarbonate (NaHCO_3) solution (saturated)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Solvents for purification (e.g., ethanol, hexanes, ethyl acetate)

Equipment:

- Round-bottom flask
- Reflux condenser
- Dropping funnel
- Magnetic stirrer and stir bar
- Heating mantle or oil bath

- Inert gas supply line
- Separatory funnel
- Rotary evaporator
- Filtration apparatus (Büchner funnel)
- Apparatus for column chromatography (optional)

Procedure:

- Reaction Setup: In a dry round-bottom flask equipped with a magnetic stir bar, reflux condenser, and a dropping funnel, dissolve 2-methylanthraquinone in a suitable anhydrous solvent under an inert atmosphere.
- Addition of Chlorinating Agent: Slowly add a solution of sulfonyl chloride in the same anhydrous solvent to the stirred solution of 2-methylanthraquinone at room temperature. An exothermic reaction may occur, and the addition rate should be controlled to maintain a desired reaction temperature.
- Reaction Conditions: After the addition is complete, the reaction mixture is heated to reflux and maintained at this temperature for a specified period. The progress of the reaction should be monitored by a suitable technique such as Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- Workup: Upon completion, the reaction mixture is cooled to room temperature. The excess sulfonyl chloride and solvent are carefully removed under reduced pressure. The residue is then redissolved in an organic solvent immiscible with water (e.g., dichloromethane or ethyl acetate) and washed sequentially with saturated sodium bicarbonate solution, water, and brine.
- Drying and Concentration: The organic layer is dried over anhydrous magnesium sulfate or sodium sulfate, filtered, and the solvent is removed using a rotary evaporator to yield the crude product.

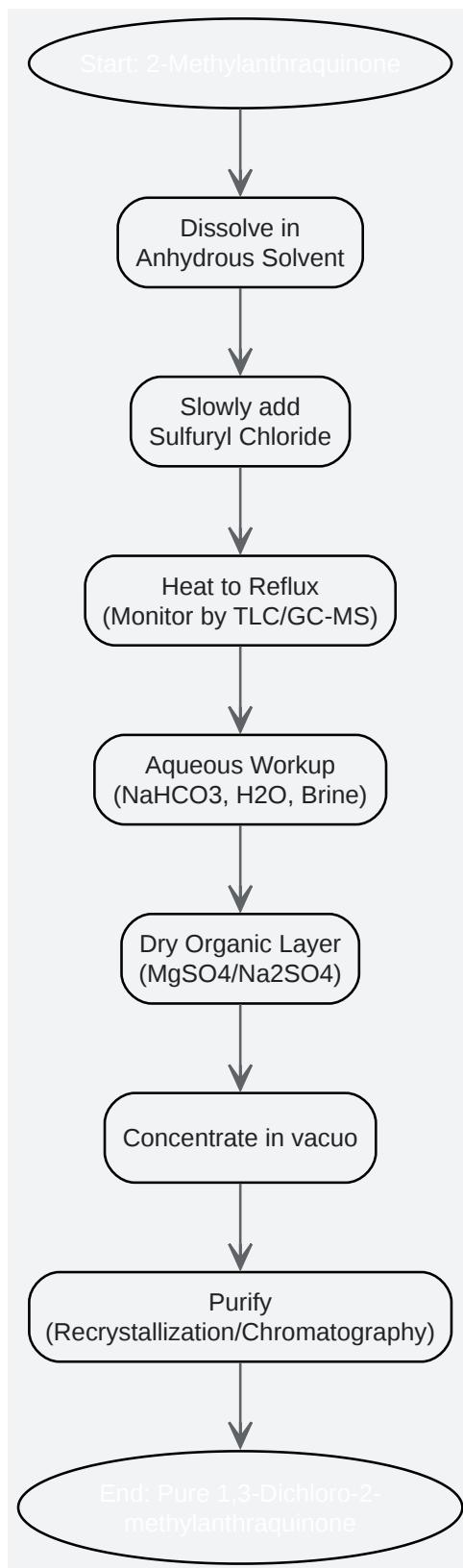
- Purification: The crude **1,3-Dichloro-2-methylanthraquinone** can be purified by recrystallization from a suitable solvent or by column chromatography on silica gel.

Safety Precautions:

- Sulfuryl chloride is corrosive and reacts violently with water. All manipulations should be carried out in a well-ventilated fume hood.
- Appropriate personal protective equipment (gloves, safety glasses, lab coat) should be worn at all times.
- The reaction should be performed under an inert atmosphere to prevent side reactions with atmospheric moisture.

Logical Workflow for Synthesis

The following diagram illustrates the logical workflow for the proposed synthesis of **1,3-Dichloro-2-methylanthraquinone**.

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Caption: Proposed workflow for the synthesis of **1,3-Dichloro-2-methylanthraquinone**.

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References

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